

A Comprehensive Technical Guide to the Solubility of Sodium Formate

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Compound of Interest

Compound Name: *sodium;formic acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of sodium formate in various solvents. The document presents quantitative data in a structured format, details common experimental protocols for solubility determination, and includes a visual representation of the experimental workflow, designed to be a vital resource for laboratory and development settings.

Introduction

Sodium formate (HCOONa) is the sodium salt of formic acid. It appears as a white, slightly hygroscopic crystalline powder.^{[1][2]} Its solubility is a critical parameter in a wide range of applications, including its use as a buffering agent, a de-icing agent, in the leather tanning and textile dyeing industries, and as a raw material in the production of formic acid and oxalic acid.^{[3][4]} For drug development professionals, understanding the solubility of this excipient in different solvent systems is fundamental for formulation, stabilization, and delivery. This guide details the solubility characteristics of sodium formate across various common solvents.

Quantitative Solubility Data

The solubility of sodium formate is highly dependent on the solvent's polarity and the temperature. It is very soluble in polar solvents like water and glycerol, slightly soluble in alcohols, and insoluble in non-polar solvents like ether.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Solubility in Aqueous Systems

Sodium formate exhibits excellent solubility in water, which increases significantly with temperature.[\[6\]](#)[\[7\]](#) This is due to the strong ion-dipole interactions between the sodium (Na⁺) and formate (HCOO⁻) ions and the polar water molecules.[\[6\]](#)

Table 1: Solubility of Sodium Formate in Water at Various Temperatures

Temperature (°C)	Solubility (g / 100 g H ₂ O)
-20	29.53 [8]
0	43.82 [1] [8] [9] [10]
10	62.5 [1]
15	72.06 [8]
20	81.2 [1]
20	97.2 [8] [9] [10] [11]
30	102 [1]
40	108 [1]
54	116.45 [8]
60	122 [1]
80	138 [1]
90	147 [1]
100	160 [1] [8] [9] [10]

Note: Discrepancies in data (e.g., at 20°C) may arise from different experimental methodologies and purity of materials across various studies.

Solubility in Organic and Other Solvents

Sodium formate's solubility is generally limited in organic solvents, decreasing with the solvent's polarity.^[6]

Table 2: Solubility of Sodium Formate in Various Non-Aqueous Solvents

Solvent	Temperature (°C)	Solubility (g / 100 g Solvent)	Notes
Glycerol	-	Soluble ^{[1][2][5][9]}	Quantitative data not specified, but generally high.
Methanol	15	3.52 ^[8]	Slightly soluble. ^{[1][2][3]}
66.6	3.68 ^{[8][12]}		
Ethanol	-	Slightly Soluble ^{[1][2][3][5]}	Also reported as soluble. ^[10]
Formic Acid	25.5	42.1 ^[8]	Soluble. ^{[9][10]}
85	75.72 ^[8]		
Acetic Acid	25	13.49 ^[8]	
53	25.17 ^[8]		
100	60.18 ^[8]		
Diethyl Ether	-	Insoluble ^{[1][2][3][5][9][13]}	
Acetone	-	Insoluble ^[8]	
Dimethylformamide	25	0.03 ^[8]	

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemistry. The following outlines a generalized protocol for the isothermal saturation method, a common and

reliable technique for determining the solubility of a solid like sodium formate in a liquid solvent.

[\[12\]](#)[\[14\]](#)[\[15\]](#)

Isothermal Saturation Method

This method involves creating a saturated solution at a constant temperature and then determining the concentration of the solute in that solution.

I. Materials and Apparatus:

- Sodium Formate (solute) of known purity
- Solvent of interest
- Thermostatic water bath or incubator capable of maintaining temperature $\pm 0.1^{\circ}\text{C}$
- Sealable glass vials or flasks
- Magnetic stirrer and stir bars or a mechanical shaker
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)
- Drying oven
- Evaporating dish or china dish[\[14\]](#)

II. Procedure:

- Preparation: An excess amount of sodium formate is added to a known volume or mass of the solvent in a sealable flask. Adding excess solid ensures that the solution becomes saturated.[\[15\]](#)
- Equilibration: The flask is sealed to prevent solvent evaporation and placed in the thermostatic bath set to the desired temperature. The mixture is agitated continuously (e.g.,

using a magnetic stirrer) for a prolonged period (typically 24-72 hours) to ensure equilibrium is reached.

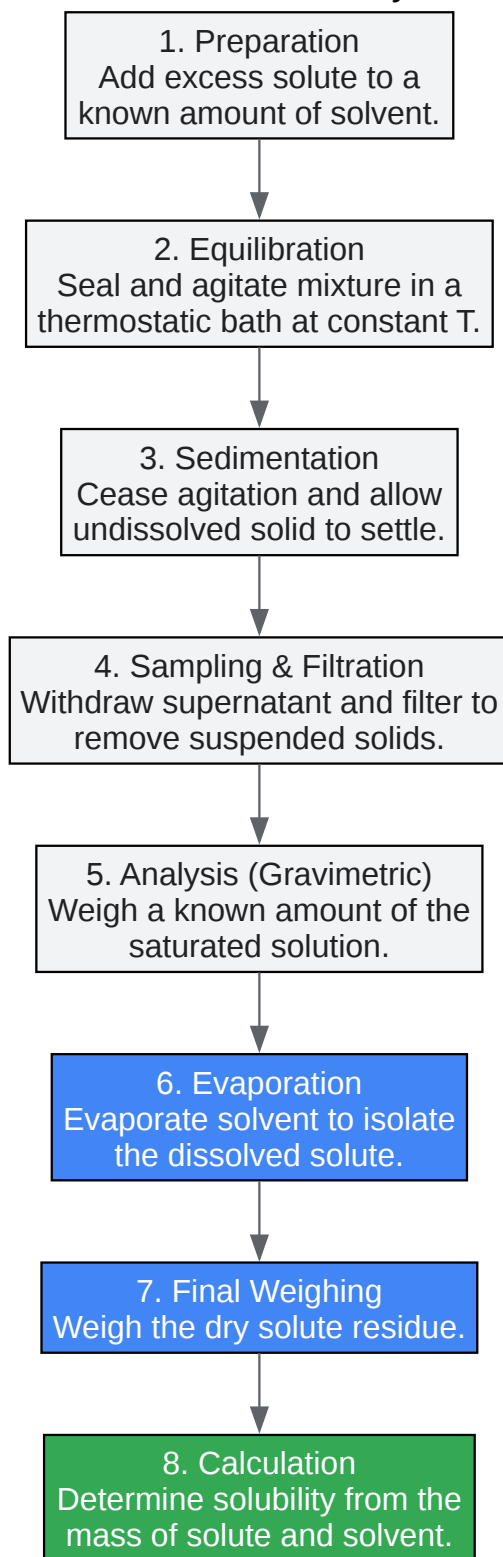
- **Phase Separation:** Once equilibrium is achieved, agitation is stopped, and the mixture is left undisturbed in the thermostatic bath to allow the excess, undissolved solid to settle.
- **Sample Withdrawal:** A sample of the clear, supernatant liquid is carefully withdrawn using a pre-heated or temperature-equilibrated syringe. A syringe filter is immediately attached to remove any suspended solid particles. This step is critical to avoid including undissolved solute in the analysis.
- **Quantification (Gravimetric Method):** a. A clean, dry evaporating dish is weighed accurately on an analytical balance.^[14] b. A known mass or volume of the clear filtrate (the saturated solution) is transferred to the weighed dish.^[14] c. The solvent is evaporated by heating the dish gently in a drying oven until a constant weight of the dry solid (sodium formate) is achieved.^[14] d. The dish containing the dry residue is cooled in a desiccator and weighed again.
- **Calculation:** The solubility is calculated as the mass of the dissolved solid per mass of the solvent.

$$\text{Solubility (g/100 g solvent)} = \frac{[(\text{Mass of dish} + \text{residue}) - (\text{Mass of dish})]}{[(\text{Mass of saturated solution}) - (\text{Mass of residue})]} \times 100$$

Visualization of Experimental Workflow

The following diagram illustrates the logical steps of the Isothermal Saturation method for determining solubility.

Workflow for Isothermal Solubility Determination



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Caption: Isothermal Saturation Method Workflow.

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